

# Technical Guide: Dichloroglyoxime – Chemical Identity, Synthesis, and Applications

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## Compound of Interest

Compound Name: Dichloroglyoxime

Cat. No.: B8111934

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## Part 1: Executive Summary

**Dichloroglyoxime** (1,2-dichloro-N,N'-dihydroxyethanediiimidoyl dichloride) is a vicinal dioxime derivative characterized by the substitution of the methine protons of glyoxime with chlorine atoms. This modification significantly alters its electronic properties, making it a critical precursor in the synthesis of high-energy nitrogen-rich heterocycles (such as furazans and furoxans) and a specialized ligand in coordination chemistry.

Unlike its methylated analog (dimethylglyoxime), **dichloroglyoxime** offers unique reactivity due to the presence of the labile C-Cl bonds, which serve as versatile handles for nucleophilic substitution and cyclization reactions. This guide provides an exhaustive technical analysis of its physicochemical properties, synthesis protocols, and applications in drug discovery and materials science.

## Part 2: Chemical Identity & Physicochemical Properties<sup>[1][2]</sup>

**Dichloroglyoxime** exists primarily as a crystalline solid.<sup>[1][2]</sup> Its stability is contingent upon storage conditions, as it is susceptible to hydrolytic degradation under basic conditions.

**Table 1: Physicochemical Specifications**

Property	Value	Notes
IUPAC Name	(1E,2E)-N,N'-dihydroxyethanediimidoyl dichloride	Anti-configuration is most stable
Common Name	Dichloroglyoxime (DCG)	Also: Oxalohydroximoyl chloride
CAS Number	2038-44-0	
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	156.95 g/mol	
Melting Point	200 – 213 °C (Decomposes)	Purity dependent
Density	~1.80 g/cm <sup>3</sup>	High density due to halogenation
Solubility	Soluble in Ethanol, Ether, Acetone	Poorly soluble in cold water
Appearance	White to pale orange/green crystalline powder	Color variation indicates trace oxidation

## Part 3: Synthesis & Preparation Protocol

The synthesis of **dichloroglyoxime** typically proceeds via the direct chlorination of glyoxime. This process requires precise temperature control to prevent the formation of hyper-chlorinated byproducts or decomposition.

### Mechanism of Synthesis

The reaction involves the electrophilic substitution of the methine hydrogen atoms on the glyoxime backbone with chlorine, facilitated by an acidic medium.

### Experimental Protocol: Chlorination of Glyoxime

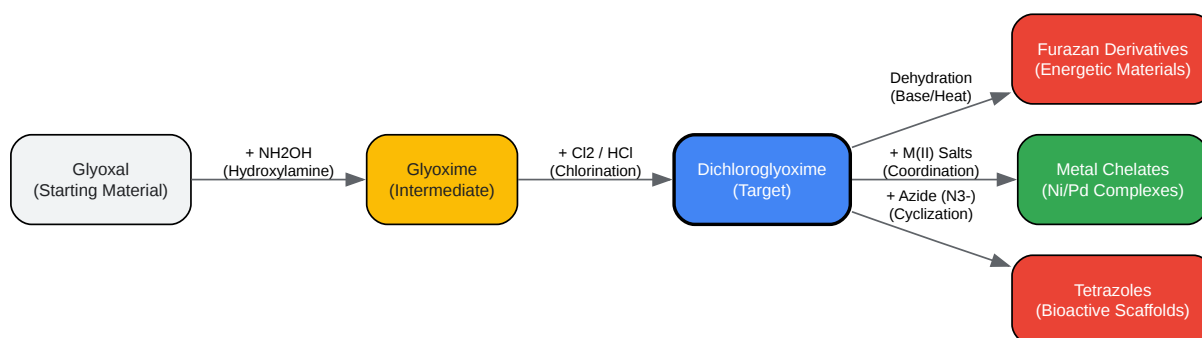
Safety Warning: This procedure involves the use of Chlorine gas (

) and Hydrochloric acid. Perform all operations in a functioning fume hood wearing appropriate PPE (respiratory protection, gloves, goggles).

- Reagent Preparation:
  - Dissolve 18.0 g of Glyoxime ( $C_2H_4N_2O_2$ ) in 70 mL of 10% Hydrochloric Acid (HCl).
  - Ensure the solution is homogenous before proceeding.
- Chlorination:
  - Cool the reaction vessel to 0–5 °C using an ice bath to control the exotherm.
  - Slowly bubble Chlorine gas ( ) through the solution.
  - Maintain the gas flow for approximately 8 hours. The solution will gradually change color, and a precipitate will begin to form.
- Isolation:
  - Filter the resulting precipitate under vacuum.
  - Wash the filter cake with a small volume of ice-cold water to remove residual acid.
  - Recrystallization: Purify the crude product by recrystallizing from hot ethanol or an ethanol/water mixture.
- Validation:
  - Dry the crystals in a desiccator over .
  - Confirm identity via Melting Point (target: ~200°C dec.) and IR spectroscopy (characteristic O-H and C=N stretches).

## Visualization: Synthesis Pathway

The following diagram illustrates the synthetic route from Glyoxal to **Dichloroglyoxime** and its subsequent divergence into energetic materials (Furazans) and Metal Complexes.



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Figure 1: Synthetic flowchart transforming Glyoxal to **Dichloroglyoxime** and its downstream applications in materials science and coordination chemistry.

## Part 4: Reactivity & Applications[6] Coordination Chemistry (Ligand Behavior)

**Dichloroglyoxime** acts as a bidentate ligand (

-donor).[3] Upon deprotonation, it forms neutral, planar complexes with transition metals like Nickel(II), Palladium(II), and Platinum(II).

- **Significance:** The electron-withdrawing chlorine atoms reduce the electron density on the nitrogen donors compared to dimethylglyoxime (DMG). This alters the redox potential of the central metal, making these complexes useful for studying electronic effects in catalysis.
- **Analytical Use:** Like DMG, it is used for the gravimetric determination of Nickel, though it is less common due to the higher cost.

## Precursor for Energetic Materials & Heterocycles

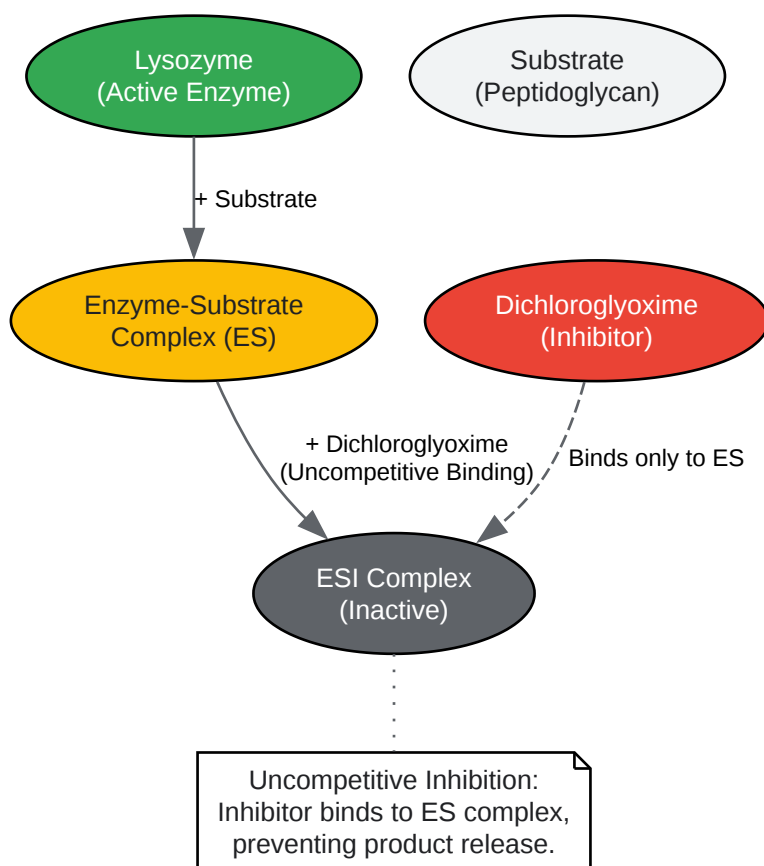
In organic synthesis, the C-Cl bonds are highly reactive.

- **Furazan Synthesis:** Treatment of **dichloroglyoxime** with dehydrating agents leads to the formation of 3,4-dichlorofurazan, a high-energy intermediate used in the production of explosives and propellants.
- **Tetrazole Synthesis:** Reaction with sodium azide displaces the chlorines and cyclizes to form bistetrazoles, which are investigated for their high nitrogen content and thermal stability.

## Biological & Pharmaceutical Relevance<sup>[1][2][3][6][8][9]</sup>

- **Enzyme Inhibition:** **Dichloroglyoxime** has been identified as a reversible, uncompetitive inhibitor of Lysozyme (   
 ).<sup>[2]</sup> This property is utilized in biochemical assays to probe enzyme kinetics and structural dynamics.<sup>[2]</sup>
- **Antimicrobial Activity:** It serves as an industrial biocide (slime control agent) in paper manufacturing, demonstrating efficacy against biofilm-forming bacteria.

## Visualization: Mechanism of Action (Lysozyme Inhibition)



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Figure 2: Kinetic model of Lysozyme inhibition by **Dichloroglyoxime**, illustrating the uncompetitive binding mechanism.

## Part 5: Safety & Handling

- Hazards: **Dichloroglyoxime** is an irritant to eyes, skin, and the respiratory system.
- Stability: Thermal decomposition may release toxic gases, including nitrogen oxides ( ) and hydrogen chloride ( ).
- Storage: Store in a cool, dry place away from strong bases and reducing agents.

## References

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